

An In-depth Technical Guide to the Synthesis and Manufacturing of Phenoxybenzamine-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenoxybenzamine-d5*

Cat. No.: *B3089003*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Phenoxybenzamine-d5**, a deuterated analog of Phenoxybenzamine. This document details the chemical properties, synthetic routes, experimental protocols, and the mechanism of action of this compound, which is primarily utilized as an internal standard for the quantification of Phenoxybenzamine in various analytical methods.^{[1][2]}

Chemical and Physical Properties

Phenoxybenzamine-d5 is a stable, isotopically labeled form of Phenoxybenzamine. The deuterium labeling is typically on the phenyl ring of the phenoxy group or the benzyl group.^[3] The physical and chemical properties of a common variant, **Phenoxybenzamine-d5** (hydrochloride) with deuteration on the phenoxy ring, are summarized in the table below.

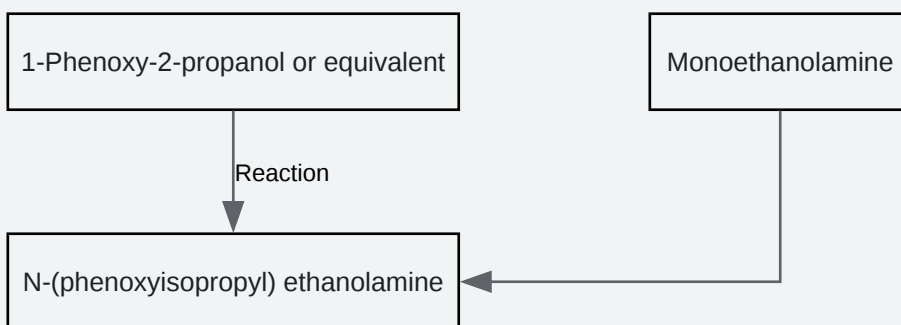
Property	Value	Reference
Molecular Formula	C18H18D5Cl2NO	[4]
Molecular Weight	345.318 g/mol	[4]
Exact Mass	344.147064 Da	[4]
CAS Number	1329838-45-0	[1][4]
Purity	≥98% deuterated forms (d1-d5)	[1]
Appearance	White solid	[5]
Solubility	DMF: 30 mg/ml, DMSO: 25 mg/ml, Ethanol: 25 mg/ml	[1]

Synthesis and Manufacturing

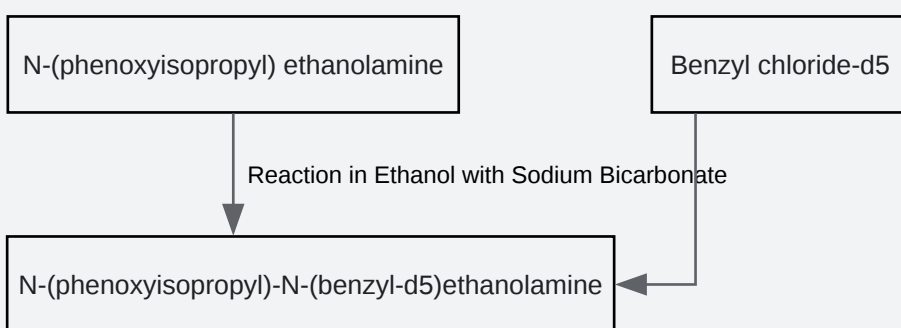
The synthesis of **Phenoxybenzamine-d5** follows a multi-step process that is analogous to the synthesis of unlabeled Phenoxybenzamine, with the key difference being the introduction of a deuterated starting material. The general synthetic scheme involves the preparation of a key intermediate, N-(phenoxyisopropyl)-N-benzyl ethanolamine, followed by chlorination to yield the final product.

A representative synthetic pathway is outlined below:

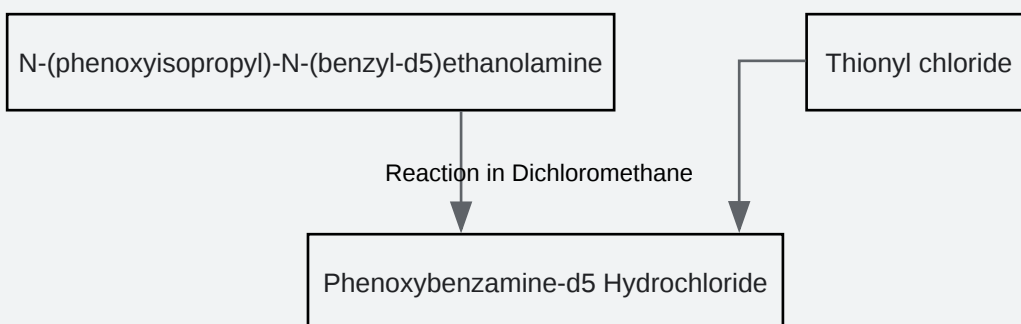
Step 1: Formation of N-(phenoxyisopropyl) ethanolamine

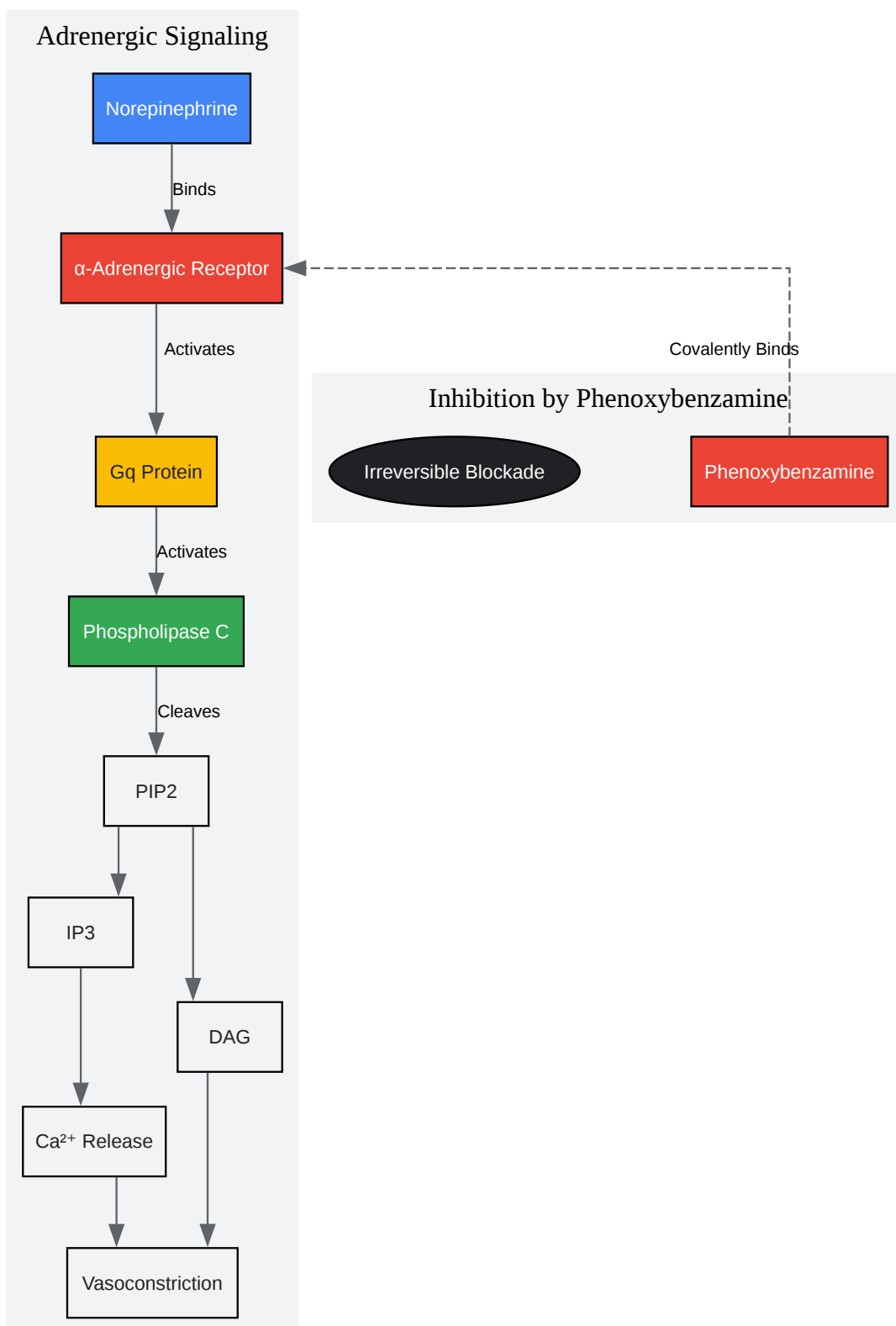


Step 2: Benzylation



Step 3: Chlorination and Salt Formation





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. glpbio.com [glpbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Phenoxybenzamine-d5 (hydrochloride) | CAS#:1329838-45-0 | Chemsrce [chemsrc.com]
- 5. WO2018130942A1 - A process for the preparation of phenoxybenzamine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Manufacturing of Phenoxybenzamine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3089003#synthesis-and-manufacturing-of-phenoxybenzamine-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com